

Technical Support Center: Synthesis of 2-Chloro-4-fluoroaniline

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Compound of Interest

Compound Name: 2-Chloro-4-fluoroaniline

CAS No.: 2106-02-7

Cat. No.: B1295073

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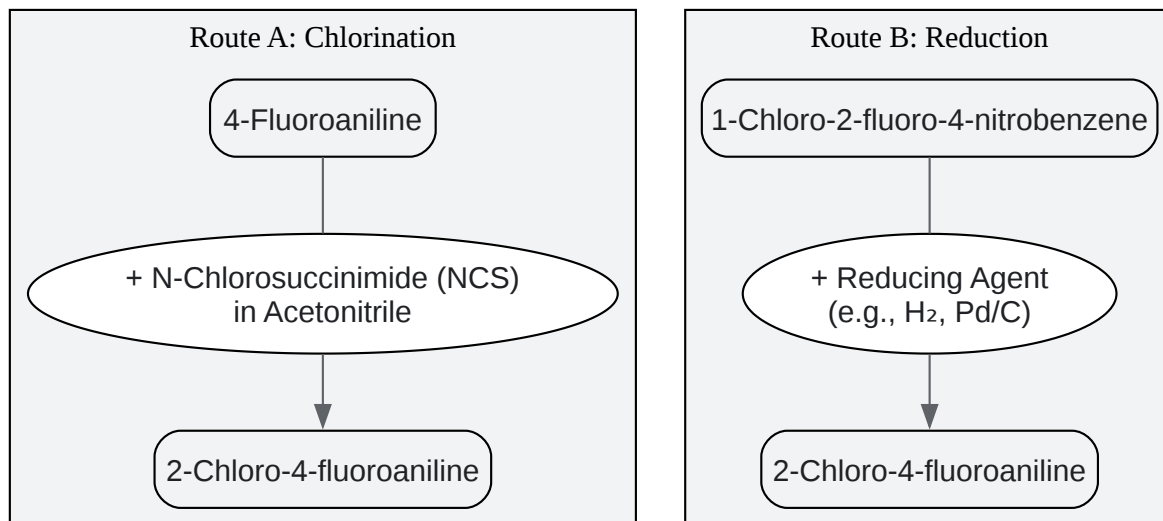
Welcome to the technical support guide for the synthesis of **2-Chloro-4-fluoroaniline** (CAS 2106-02-7). This resource is designed for researchers, chemists, and drug development professionals to navigate the common challenges and questions that arise during its synthesis. Ensuring the purity of this key intermediate is critical for the successful development of downstream pharmaceuticals and agrochemicals.^{[1][2]} This guide provides in-depth, field-proven insights into impurity formation, detection, and mitigation.

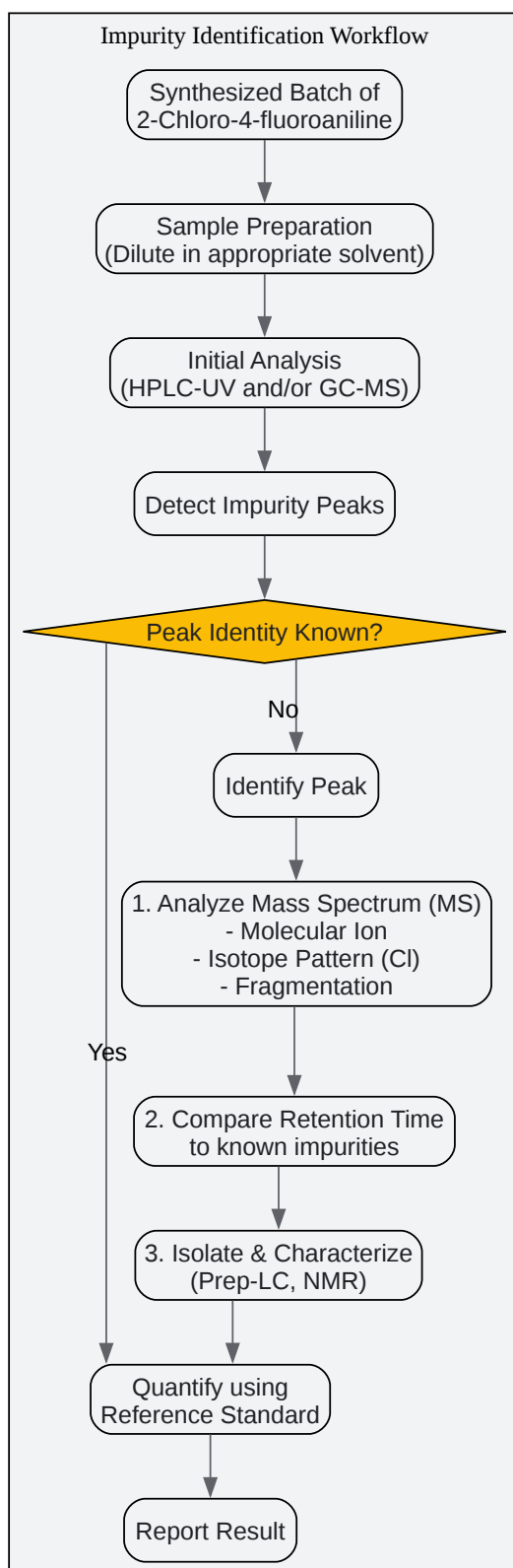
Section 1: Overview of Common Synthetic Routes

Understanding the synthetic pathway is the first step in troubleshooting impurity profiles. The two most prevalent industrial routes to **2-Chloro-4-fluoroaniline** are the direct chlorination of 4-fluoroaniline and the reduction of a nitrated precursor.

- **Route A: Electrophilic Chlorination of 4-Fluoroaniline.** This is a common laboratory and industrial method where 4-fluoroaniline is directly chlorinated.^[1] N-Chlorosuccinimide (NCS) is a frequently used chlorinating agent due to its milder nature compared to chlorine gas, offering better control and selectivity.^{[1][3]} The reaction is typically performed in a solvent like acetonitrile.^[3]

- Route B: Reduction of 1-Chloro-2-fluoro-4-nitrobenzene. This route involves the reduction of the nitro group of 1-Chloro-2-fluoro-4-nitrobenzene to an amine.^[4] This is a standard transformation in aromatic chemistry, often achieved through catalytic hydrogenation (e.g., using Pd/C) or with metal reductants like iron or tin in an acidic medium. The purity of the final product is highly dependent on the purity of the starting nitroaromatic compound.





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